

Spectroscopic Characterization Guide: 2,6-Dichloro-4-iodo-3-methylpyridine

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Compound of Interest

Compound Name: 2,6-Dichloro-4-iodo-3-methylpyridine

Cat. No.: B12954479

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Compound Overview & Significance

- IUPAC Name: **2,6-Dichloro-4-iodo-3-methylpyridine**^[1]
- CAS Number: 1334589-76-2
- Molecular Formula:
- Molecular Weight: 287.91 g/mol
- Structural Role: A densely functionalized scaffold allowing orthogonal functionalization. The C4-Iodo position is the most reactive site for cross-coupling, followed by the C2/C6-Chloro positions, enabling sequential library generation.

Synthesis Context & Impurity Profile

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying regioisomeric impurities. The compound is typically synthesized via Directed Ortho-Lithiation (DoM) of 2,6-dichloro-3-methylpyridine.

- Reagents: Lithium Diisopropylamide (LDA), THF (-78 °C), Iodine ().
- Mechanism: LDA selectively deprotonates the C4 position (adjacent to the methyl group and meta to the directing chloro groups) due to steric and electronic directing effects, followed by electrophilic quench with iodine.
- Common Impurities:
 - Starting Material: 2,6-Dichloro-3-methylpyridine (Trace).
 - Regioisomer: 2,6-Dichloro-3-iodo-5-methylpyridine (Rare, requires lithiation at C5).
 - Hydrolysis Product: 6-Chloro-4-iodo-3-methylpyridin-2(1H)-one (if moisture is present).

Mass Spectrometry (MS) Analysis

Mass spectrometry provides the primary confirmation of identity through the distinctive halogen isotope pattern.

Ionization & Molecular Ion

- Method: GC-MS (Electron Impact, EI, 70 eV) or LC-MS (ESI+).
- Molecular Ion (): The parent peak appears at m/z 287.
- Isotopic Pattern (The "Fingerprint"): The molecule contains two Chlorine atoms () and one Iodine atom ().
 - M (287):
+

(Relative Intensity: 100%)

- M+2 (289):

+

(Relative Intensity: ~64%)

- M+4 (291):

+

(Relative Intensity: ~10%)

- Note: The presence of Iodine does not add M+2 peaks (monoisotopic), but the two Chlorines create a characteristic 9:6:1 triad pattern.

Fragmentation Pathway (EI)

Under Electron Impact, the C-I bond is the weakest and cleaves first.

- [M]

(m/z 287): Molecular ion.

- [M - I]

(m/z 160): Loss of Iodine radical (127 Da). This is often the base peak.

- [M - I - Cl]

(m/z 125): Subsequent loss of Chlorine.

- [M - I - Cl - HCN]

(m/z 98): Ring collapse/loss of neutral fragments.



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Figure 1: Proposed EI-MS fragmentation pathway for **2,6-Dichloro-4-iodo-3-methylpyridine**.

Nuclear Magnetic Resonance (NMR)

NMR is the definitive tool for structural purity. The high symmetry and substitution pattern result in a very simple spectrum.

¹H NMR (Proton)

- Solvent:

(Chloroform-d) is standard.

- Key Features:

- Absence of Coupling: With substituents at 2, 3, 4, and 6, only position 5 has a proton. There are no adjacent protons, so all signals appear as singlets.
- Signal Count: 2 Distinct Signals.

Position	Group	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
C5-H	Aromatic CH	7.60 - 7.75	Singlet (s)	1H	Deshielded by adjacent Cl (C6) and I (C4).
C3-Me	Methyl	2.45 - 2.55	Singlet (s)	3H	Typical aryl-methyl shift; slightly deshielded by ortho-Cl/I.

¹³C NMR (Carbon)

- Key Feature: The Heavy Atom Effect. The carbon attached directly to Iodine (C4) will appear significantly upfield (shielded), often between 90–110 ppm, which is anomalous for aromatic

carbons. This is a diagnostic peak.

Carbon	Type	Shift (, ppm)	Description
C4	C-I	105.0 - 115.0	Diagnostic: Upfield shift due to Iodine's heavy atom effect.
C5	CH	128.0 - 130.0	Aromatic methine.
C3	C-Me	135.0 - 140.0	Quaternary, substituted.
C2, C6	C-Cl	148.0 - 152.0	Deshielded by electronegative Chlorine and Nitrogen.
Me		20.0 - 22.0	Methyl carbon.

Infrared Spectroscopy (FT-IR)

IR is useful for quick identification of functional groups, particularly the absence of N-H or O-H stretches (indicating dryness and lack of hydrolysis).

- C-H Stretch (Aromatic): Weak band at 3050–3100 cm^{-1} .
- C-H Stretch (Aliphatic): Methyl bands at 2920–2980 cm^{-1} .
- Ring Skeletal Vibrations: Sharp bands at 1550 cm^{-1} and 1380 cm^{-1} (Pyridine ring modes).
- C-Cl Stretch: Strong, broad bands in the fingerprint region, 700–800 cm^{-1} .
- C-I Stretch: Typically below 600 cm^{-1} (often outside standard IR range, requires Far-IR).

Experimental Protocols

Protocol A: NMR Sample Preparation

Objective: High-resolution ^1H and ^{13}C acquisition.

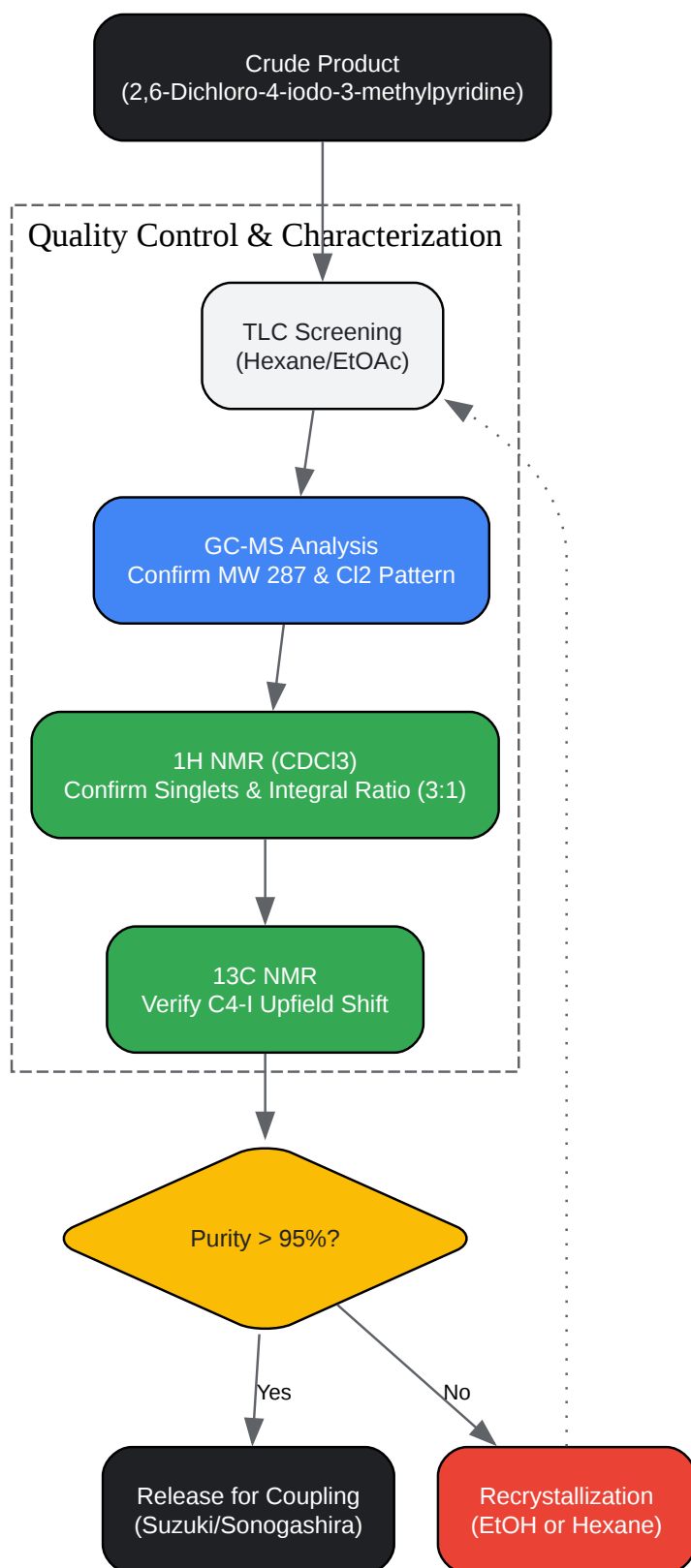
- Mass: Weigh 10–15 mg of the solid compound.
- Solvent: Add 0.6 mL of (99.8% D) containing 0.03% TMS as an internal standard.
- Dissolution: Sonicate for 30 seconds. The compound is highly lipophilic and should dissolve instantly.
- Acquisition:
 - H: 16 scans, 2 second relaxation delay.
 - C: 512 scans minimum (quaternary carbons C-Cl and C-I relax slowly; consider adding Cr(acac) relaxant if S/N is poor).

Protocol B: GC-MS Purity Check

Objective: Confirm mono-iodination and absence of starting material.

- Column: HP-5ms or DB-5 (30m x 0.25mm x 0.25μm).
- Carrier Gas: Helium at 1.0 mL/min.
- Temperature Program:
 - Hold 50 °C for 1 min.
 - Ramp 20 °C/min to 280 °C.
 - Hold 5 min.
- Inlet: Split 20:1, 250 °C.
- Retention Time: Expect elution after the non-iodinated precursor (2,6-dichloro-3-methylpyridine).

Analytical Workflow Diagram



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Figure 2: Recommended analytical workflow for validating the integrity of the halogenated pyridine scaffold.

References

- Mello, J. V., & Finney, N. S. (2001). Convenient Synthesis and Transformation of 2,6-Dichloro-4-iodopyridine. *Organic Letters*, 3(26), 4263–4265.
 - Context: Establishes the lithiation/iodination protocol for the 2,6-dichloro-pyridine scaffold.
- Schlosser, M. (2005). The 2×3 Isomeric Dichloro(trifluoromethyl)pyridines: Methods of Synthesis and Characterization. *European Journal of Organic Chemistry*.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 2736002, 2,6-Dichloro-3-iodopyridine (Analog).[2]
 - Context: Used for chemometric interpolation of halogen isotope p

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Sources

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- 2. 2,6-Dichloro-3-iodopyridine | C₅H₂Cl₂IN | CID 2736002 - PubChem [pubchem.ncbi.nlm.nih.gov]
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